

# Proper Disposal of 2-Iodobiphenyl: A Guide for Laboratory Professionals

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## Compound of Interest

Compound Name: 2-Iodobiphenyl

Cat. No.: B1664525

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For researchers, scientists, and drug development professionals, the proper handling and disposal of chemical reagents is a cornerstone of laboratory safety and environmental responsibility. This guide provides essential, immediate safety and logistical information for the proper disposal of **2-iodobiphenyl**, a halogenated organic compound. Adherence to these procedures is critical to ensure personal safety and compliance with regulatory standards.

## Immediate Safety and Handling Precautions

Before initiating any disposal procedures, consult the Safety Data Sheet (SDS) for **2-iodobiphenyl**. Always handle this chemical within a certified chemical fume hood while wearing appropriate personal protective equipment (PPE), including:

- Chemical-resistant gloves (e.g., nitrile)
- Safety goggles or a face shield
- A lab coat

In case of exposure:

- Eyes: Immediately flush with copious amounts of water for at least 15 minutes, holding the eyelids open. Seek prompt medical attention.

- Skin: Remove contaminated clothing and wash the affected area thoroughly with soap and water.
- Inhalation: Move the individual to fresh air. If breathing is difficult, administer oxygen and seek medical attention.
- Ingestion: Do NOT induce vomiting. If the person is conscious, rinse their mouth with water and seek immediate medical attention.

## Quantitative Data Summary

The following table summarizes key physical, chemical, and hazard information for **2-iodobiphenyl**. This data is essential for making informed decisions regarding its safe handling and disposal.

Property	Value
Chemical Name	2-Iodobiphenyl
CAS Number	2113-51-1
Molecular Formula	C <sub>12</sub> H <sub>9</sub> I
Molecular Weight	280.10 g/mol
Appearance	White to pale yellow crystalline powder
Melting Point	70-75°C
Boiling Point	300-305°C (decomposes)
Solubility	Insoluble in water; Soluble in organic solvents (e.g., DCM, THF, ethanol)
GHS Hazard Statements	H315: Causes skin irritation.[1] H319: Causes serious eye irritation.[1] H335: May cause respiratory irritation.[1]
GHS Precautionary Statements	P261: Avoid breathing dust/fume/gas/mist/vapors/spray.[1] P280: Wear protective gloves/eye protection/face protection. [1] P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[1] P501: Dispose of contents/container to an approved waste disposal plant.[1]
Toxicological Data (LD <sub>50</sub> , LC <sub>50</sub> )	No data available. The toxicological properties have not been thoroughly investigated. Treat as a potentially toxic substance.

## Experimental Protocol: Step-by-Step Disposal Procedure

The proper disposal of **2-iodobiphenyl** follows the standard operating procedure for halogenated solid organic waste. The cardinal rule is the strict segregation of halogenated from non-halogenated waste streams to ensure proper disposal, which is typically high-temperature incineration, and to manage disposal costs effectively.

### 1. Waste Collection and Containerization:

- **Designated Waste Container:** Obtain a designated hazardous waste container from your institution's Environmental Health and Safety (EHS) department. This container must be chemically compatible with **2-iodobiphenyl** and clearly labeled for "Halogenated Solid Waste."
- **Solid Waste Collection:** Place all waste containing **2-iodobiphenyl**, including unused product, contaminated lab supplies (e.g., weighing boats, gloves, filter paper), and reaction byproducts, directly into this container.
- **Avoid Mixing:** Do not mix **2-iodobiphenyl** waste with non-halogenated organic waste, aqueous waste, acidic or basic waste, or heavy metal waste.

### 2. Labeling:

- **Immediate Labeling:** Affix a hazardous waste tag to the container before adding the first item of waste.
- **Complete Information:** Fill out the hazardous waste tag completely and accurately. This includes:
  - The words "Hazardous Waste"
  - The full chemical name: "**2-iodobiphenyl**"
  - The approximate quantity of the waste
  - The date the waste was first added
  - The name and contact information of the generating researcher or lab

### 3. Storage:

- **Secure Storage Area:** Store the sealed hazardous waste container in a designated and secure satellite accumulation area (SAA).
- **Secondary Containment:** The container should be placed within a secondary containment bin to prevent the spread of material in case of a leak.
- **Safe Environment:** The storage area must be cool, dry, and well-ventilated, away from sources of ignition, heat, and direct sunlight. Ensure the container is stored away from incompatible materials.

#### 4. Disposal Request:

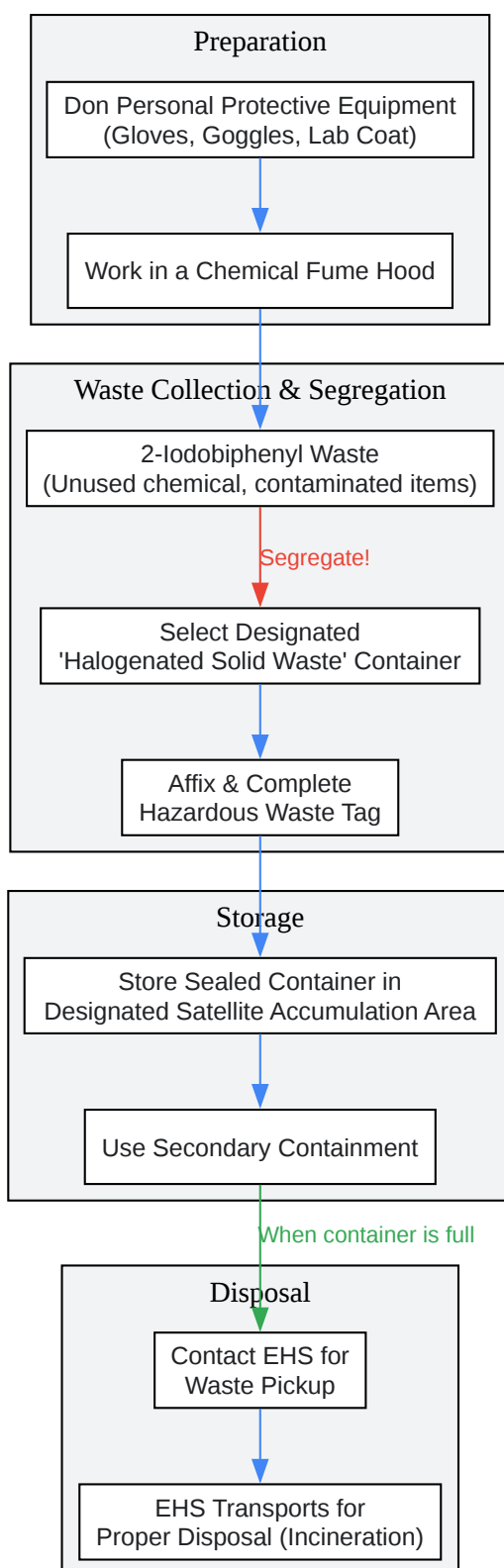
- **Contact EHS:** Once the container is full or ready for disposal, contact your institution's EHS office to schedule a waste pickup.
- **Follow Institutional Procedures:** Adhere to all institutional protocols for waste pickup requests and internal transportation.

#### 5. Spill Response:

- **Evacuate and Notify:** In the event of a spill, evacuate the immediate area and notify your supervisor and the EHS office.
- **Containment:** If it is safe to do so, contain the spill using an inert absorbent material such as vermiculite or sand.
- **Cleanup:** Carefully collect the absorbent material and any contaminated debris and place it into a sealed, leak-proof container. Label this container as "Hazardous Waste - Spill Debris containing **2-Iodobiphenyl**."
- **Decontamination:** Decontaminate the spill area with an appropriate solvent, collecting the rinsate as hazardous waste, followed by a thorough cleaning with soap and water.

## Disposal Workflow Diagram

The following diagram illustrates the logical workflow for the proper disposal of **2-iodobiphenyl**.



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## References

- 1. 2-Iodobiphenyl - Safety Data Sheet [chemicalbook.com]
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